

Proper Disposal Procedures: 4-Chloro-6-fluoro-8-iodoquinazoline[1][2]

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Compound of Interest

Compound Name: 4-Chloro-6-fluoro-8-iodoquinazoline

CAS No.: 1909319-90-9

Cat. No.: B1460164

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Executive Summary & Chemical Profile

4-Chloro-6-fluoro-8-iodoquinazoline is a tri-halogenated nitrogen heterocycle.[1] Its disposal requires strict adherence to halogenated waste protocols due to the presence of fluorine, chlorine, and iodine atoms.[2] The presence of the 4-chloro substituent renders this compound electrophilic and reactive toward nucleophiles (hydrolysis/aminolysis), while the iodine and fluorine substituents necessitate high-temperature incineration with flue gas scrubbing to prevent the release of toxic acid gases (HF, HI) or elemental iodine.

Physicochemical & Hazard Profile

Note: Specific data for this exact derivative is inferred from Structure-Activity Relationships (SAR) of close analogs (e.g., 4-chloro-6-iodoquinazoline).[1]

Property	Description / Value	Relevance to Disposal
Reactivity	High (C4-position)	Susceptible to nucleophilic aromatic substitution.[1] Reacts with water/alcohols to release acid (HCl).
Physical State	Solid (Powder)	Dust generation is a primary inhalation risk during transfer.
Waste Class	Halogenated Organic	MUST be segregated from non-halogenated solvents to avoid cross-contamination fees and safety risks.[3][4]
Hazards	Skin/Eye Irritant, Corrosive	Likely causes severe eye damage and skin sensitization. Potential STOT-SE (Respiratory).[1][5]
Incompatibilities	Strong Oxidizers, Strong Bases	Avoid mixing with nitric acid or peroxides (potential for violent decomposition).

Pre-Disposal: Handling & Containment

Before disposal, the material must be stabilized and packaged correctly.[6]

Personal Protective Equipment (PPE) Matrix

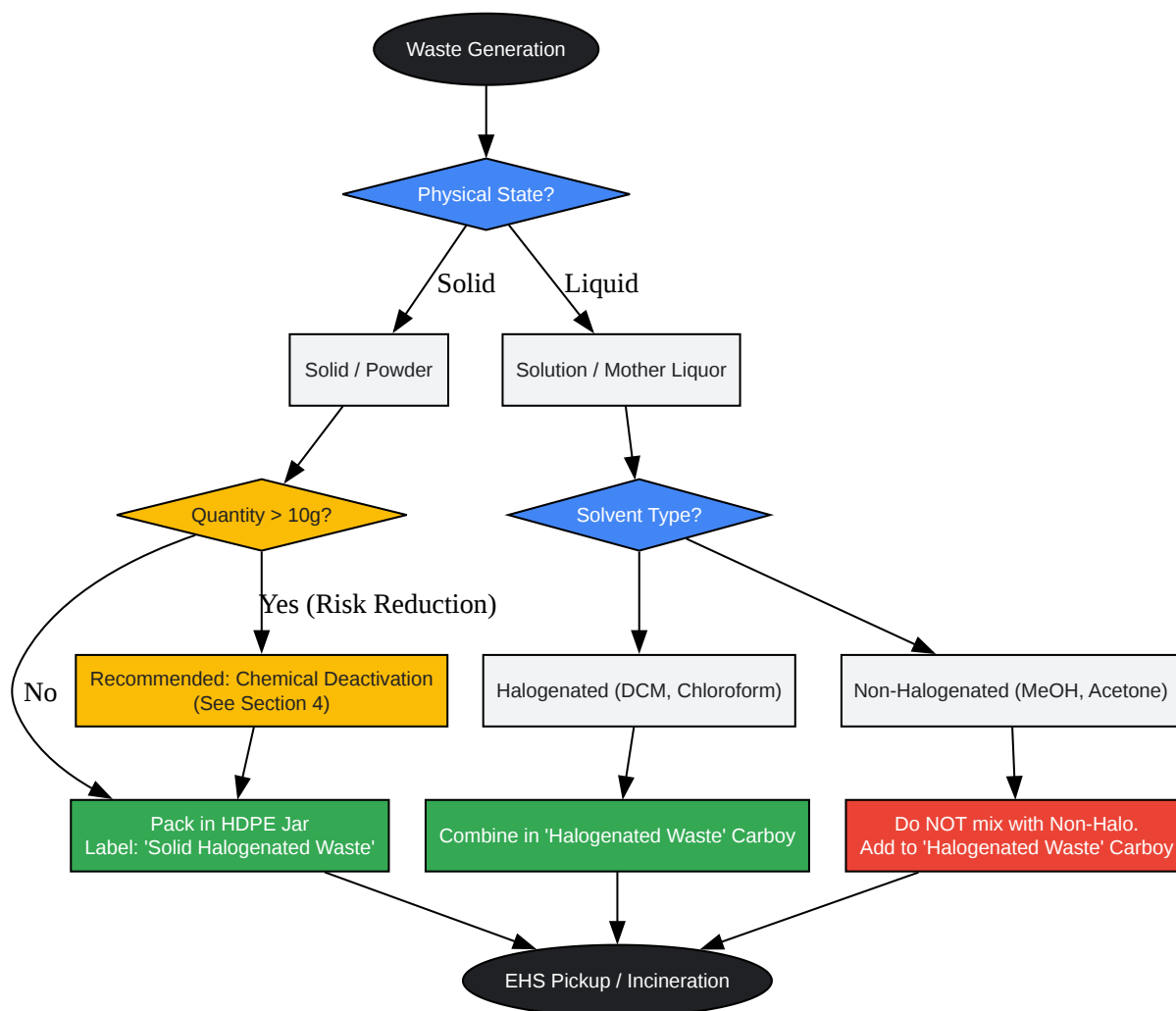
- Respiratory: N95 or P100 particulate respirator (if handling solids outside a fume hood).
- Dermal: Double-gloving recommended.[1]
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Nitrile (4-8 mil) or Laminate film (Silver Shield) for prolonged handling.[1]
- Eye/Face: Chemical splash goggles.[7] Face shield if quenching large quantities (>5g).

Containment Protocol

- Solid Waste: Collect pure solid waste in a wide-mouth high-density polyethylene (HDPE) or glass jar.
- Liquid Waste (Mother Liquors): If the compound is dissolved in solvent (e.g., DCM, DMF), collect in a dedicated Halogenated Solvent Waste carboy.
- Labeling: Affix a hazardous waste label immediately.
 - Constituents: "**4-Chloro-6-fluoro-8-iodoquinazoline**" (Do not use abbreviations).[1]
 - Hazard Checkboxes: Toxic, Irritant.[8]

Disposal Workflow (Decision Tree)

The following logic gate determines the correct disposal path based on the physical state and quantity of the waste.



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Figure 1: Decision matrix for segregating and packaging halogenated quinazoline waste.

Chemical Deactivation (Optional but Recommended)

For larger quantities (>10g) or old bottles with compromised integrity, chemical quenching of the reactive C4-chlorine bond is recommended to reduce reactivity hazards before final

disposal.

Mechanism: Nucleophilic Aromatic Substitution (

). Goal: Convert the reactive 4-chloro species into a stable 4-hydroxy or 4-methoxy derivative.

Quenching Protocol

- Setup: Perform in a fume hood.
- Dissolution: Dissolve the waste solid in a minimal amount of acetone or THF.
- Reagent: Prepare a 1M solution of Sodium Hydroxide (NaOH) or Sodium Methoxide (NaOMe).
- Reaction: Slowly add the base to the waste solution while stirring.
 - Observation: Mild exotherm is expected.
- Completion: Allow to stir for 1 hour. The resulting mixture (containing the hydrolyzed quinazolin-4-one or 4-methoxy derivative) is chemically more stable.[\[1\]](#)
- Disposal: Adjust pH to neutral (pH 7-8) and dispose of the entire mixture into the Halogenated Solvent Waste container.

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Critical Warning: Do not use strong oxidizers (bleach) for decontamination. The presence of Iodine can lead to the formation of hypervalent iodine species or volatile iodine gas (

) if oxidized.

Regulatory & Compliance (RCRA/EPA)

In the United States, this waste does not typically have a specific "P" or "U" list code unless it is a commercial chemical product being discarded unused. However, it falls under the following characteristics:

- D022 (Chloroform): If used with chloroform.[9]
- Halogenated Organic Compounds (HOCs): Regulated under land disposal restrictions (40 CFR 268).

Standard Operating Rule: Never dispose of this compound down the drain. The hydrolysis products are toxic to aquatic life, and the halogen load interferes with municipal water treatment.

Final Disposal Method

The only acceptable final disposal method for **4-Chloro-6-fluoro-8-iodoquinazoline** is High-Temperature Incineration.[1]

- Why? Standard combustion is insufficient. The facility must be equipped with scrubbers to capture Hydrogen Fluoride (HF), Hydrogen Chloride (HCl), and Iodine vapor generated during destruction.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press.
- PubChem. (2025).[5] 4-Chloro-6-iodoquinazoline Compound Summary. National Library of Medicine.
- US Environmental Protection Agency. (2024). Hazardous Waste Generators: Categories and Regulations. EPA.gov.
- Sigma-Aldrich. (2024). Safety Data Sheet: 4-Chloroquinazoline derivatives.

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Sources

- [1. chembk.com](https://chembk.com) [chembk.com]
- [2. bucknell.edu](https://bucknell.edu) [bucknell.edu]
- [3. 7.2 Organic Solvents](https://ehs.cornell.edu) [ehs.cornell.edu]
- [4. braun.matse.illinois.edu](https://braun.matse.illinois.edu) [braun.matse.illinois.edu]
- [5. 4-Chloro-6-iodoquinazoline | C₈H₄ClIN₂ | CID 11173809 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [6. web.mit.edu](https://web.mit.edu) [web.mit.edu]
- [7. wpcdn.web.wsu.edu](https://wpcdn.web.wsu.edu) [wpcdn.web.wsu.edu]
- [8. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [9. Classification of special laboratory waste – Oficina de Seguretat, Salut i Medi Ambient](https://ub.edu) [ub.edu]
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